

Technical Guide & Safety Data Profile: Dimethoxytin (Tin(II) Methoxide)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dimethoxytin*
CAS No.: *14794-99-1*
Cat. No.: *B085004*

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Substance Identity & Physicochemical Profile[1][2] [3][4][5][6][7][8]

Dimethoxytin is a reactive metal alkoxide primarily used as a catalyst in polymerization (e.g., polylactide synthesis) and as a precursor in sol-gel processes for tin oxide thin films.[1] Its handling requires rigorous exclusion of moisture.[2][3][4][5][6][7]

Chemical Data Table

Parameter	Specification
Chemical Name	Tin(II) Methoxide
Synonyms	Dimethoxytin; Stannous Methoxide; Tin Dimethoxide
CAS Number	14794-99-1
Molecular Formula	
Molecular Weight	180.76 g/mol
Appearance	White to off-white powder
Odor	Characteristic alcohol odor (due to slight hydrolysis)
Solubility	Reacts violently with water; Soluble in dry toluene/THF (often oligomeric)
Melting Point	>240°C (Decomposes)

Hazard Identification (GHS Classification)

This compound poses dual hazards: the toxicity of the tin metal center and the flammability/toxicity of the methanol released upon hydrolysis.

Core Hazards[1]

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage due to the formation of alkaline methoxide species and hydrolysis.
- Serious Eye Damage (Category 1): Irreversible damage upon contact.[1]
- Specific Target Organ Toxicity (Single Exposure): Respiratory tract irritation.[1][6]
- Flammable Solid (Category 2): May ignite if exposed to open flame, especially if hydrolysis generates methanol vapor.[1]

Signal Word: DANGER[10][16]

Hazard Statements (H-Codes)

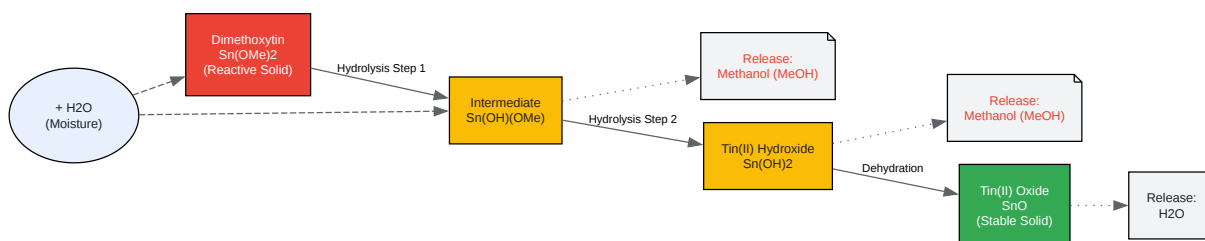
- H314: Causes severe skin burns and eye damage.[2][6][8]
- H318: Causes serious eye damage.[6][8]
- H335: May cause respiratory irritation.[6]
- EUH014: Reacts violently with water.

Mechanism of Reactivity & Degradation[1]

Understanding the degradation pathway is essential for safety. **Dimethoxytin** is thermodynamically unstable in the presence of moisture. It undergoes rapid hydrolysis, releasing Methanol, a toxic and flammable solvent.[1]

Hydrolysis Pathway Diagram

The following diagram illustrates the cascade from the pure alkoxide to the inert oxide, highlighting the release of hazardous byproducts.



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Figure 1: Step-wise hydrolysis mechanism of **Dimethoxytin** upon exposure to atmospheric moisture.[1]

Advanced Handling Protocols

The "Inert-First" Principle

Because of the hydrolysis pathway shown above, standard fume hood handling is insufficient for maintaining reagent integrity.^[1]

Required Engineering Controls:

- Glovebox: Atmosphere < 0.5 ppm

and

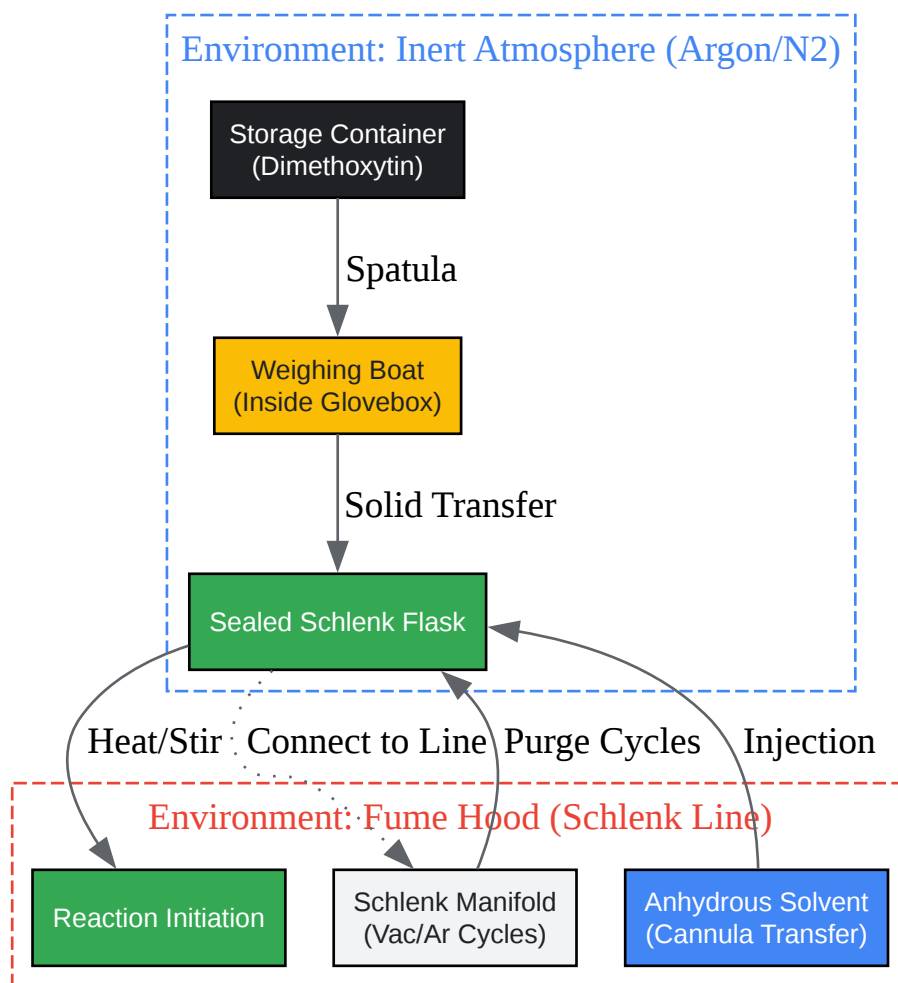
.
- Schlenk Line: If a glovebox is unavailable, use double-manifold vacuum/inert gas lines.

Protocol: Safe Transfer from Storage to Reaction

This protocol ensures the material never contacts ambient air.

- Preparation:
 - Dry all glassware (flasks, condensers) in an oven at >120°C for 4 hours.
 - Cycle glassware 3x (Vacuum/Argon) on the Schlenk line while hot.^[1]
- Weighing:
 - Move the **Dimethoxytin** container into the glovebox via the antechamber.
 - Weigh the required amount into a pre-dried Schlenk flask or a vial with a septum cap.
- Solvent Addition:
 - Do not use "reagent grade" solvents. Use anhydrous solvents (dried over molecular sieves or via a solvent purification system).^[1]
 - Add solvent via cannula transfer or gas-tight syringe through the septum.^[1]

Workflow Visualization



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Figure 2: Inert handling workflow to prevent catalyst deactivation and hazard generation.

Emergency & First Aid Procedures

Self-Validating Safety Check: Before working, ensure a Class D fire extinguisher (or dry sand) and a calcium gluconate gel (if HF is involved in other steps, though not strictly for Tin) are nearby.^[1] For Tin alkoxides, Dry Sand is the primary spill control agent.

Exposure Response

Route	Immediate Action	Rationale
Eye Contact	Rinse with water for 15+ minutes, lifting lids.[1]	Hydrolysis creates basic Sn-OH species; immediate dilution is critical to prevent corneal opacity.[1]
Skin Contact	Brush off dry powder before rinsing. Wash with soap/water. [9][5]	Adding water to powder on skin generates heat and methanol directly on the tissue.
Inhalation	Move to fresh air.[9][2][8][10] Administer oxygen if breathing labors.	Dust inhalation causes "Stannosis" (benign pneumoconiosis) or acute irritation from hydrolysis products.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth.	Corrosive nature may damage the esophagus; vomiting re-exposes the tract.

Spill Cleanup (Lab Scale)

- Evacuate the immediate area.
- PPE: Wear nitrile gloves (double layer), lab coat, and safety goggles.
- Containment: Do not use water. Cover the spill with dry sand, vermiculite, or lime.
- Disposal: Scoop into a dry waste container. Quench carefully by adding isopropanol slowly in a fume hood, then water, before final disposal.

Toxicology & Regulatory Reference

Toxicity Profile

- Tin Toxicity: Inorganic tin (Sn²⁺) is generally less toxic than organotins (like tributyltin), but alkoxides are corrosive.[1]

- Methanol Component: The primary systemic risk after hydrolysis is methanol poisoning (metabolic acidosis, visual disturbances) if large quantities are inhaled/ingested.[1]

Regulatory Status

- TSCA (USA): Listed (often under general Tin compounds).[1]
- EINECS (EU): 238-881-0 (Check specific inventory for Tin(II) Methoxide).[1]

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